

# Discovery and history of ethylene glycol monobenzyl ether

Author: BenchChem Technical Support Team. Date: December 2025

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An In-depth Technical Guide to the Discovery and History of Ethylene Glycol Monobenzyl Ether

For Researchers, Scientists, and Drug Development Professionals

### **Abstract**

Ethylene glycol monobenzyl ether, also known as 2-benzyloxyethanol, is a high-boiling point solvent and chemical intermediate with a variety of applications in industrial and laboratory settings. This technical guide provides a comprehensive overview of its discovery, historical context, synthesis, and physicochemical properties. The document details the primary synthetic route, the Williamson ether synthesis, and presents key quantitative data in a structured format. Diagrams illustrating the synthesis pathway and a logical workflow for its preparation are also included to meet the needs of researchers and chemical development professionals.

## **Introduction and Historical Context**

The history of ethylene glycol monobenzyl ether is intrinsically linked to the broader development of ethers and glycols in organic chemistry. While a singular "discovery" of this specific molecule is not prominently documented in historical records, its synthesis and characterization are a direct result of foundational 19th-century organic chemistry.

The parent molecule, ethylene glycol, was first synthesized in 1859 by the French chemist Charles-Adolphe Wurtz.[1][2][3] Wurtz prepared it by the hydrolysis of ethylene diacetate.[1]







The first industrial production of ethylene glycol did not occur until World War I, where it was used as a coolant and a precursor for explosives.[1][3]

The synthesis of ethers was systematized even earlier with the development of the Williamson ether synthesis by Alexander Williamson in 1850.[4] This reaction, involving an alkoxide and an alkyl halide, provided a versatile and straightforward method for preparing both symmetrical and asymmetrical ethers and was crucial in establishing the structural theory of ethers.[4]

The commercialization of glycol ethers as solvents began in the 1920s with the introduction of the "Cellosolve" series of solvents by Carbide & Carbon Chemicals Corporation.[5] Ethylene glycol monobenzyl ether, or "benzyl cellosolve," emerged as a valuable high-boiling point solvent within this class of compounds, useful for applications requiring low volatility, such as in lacquers, inks, and as a dye carrier in textiles.[6][7]

## **Physicochemical Properties**

Ethylene glycol monobenzyl ether is a colorless liquid with a faint, pleasant odor.[7] It is soluble in water and most organic solvents.[7][8] Key quantitative data for this compound are summarized in Table 1.



Property	Value	Reference(s)
Molecular Formula	C9H12O2	[8]
Molecular Weight	152.19 g/mol	[7]
CAS Number	622-08-2	[8]
Appearance	Colorless to light yellow liquid	[6][8]
Boiling Point	256 °C at 760 mmHg	[7]
Melting Point	< -75 °C	[7]
Density	1.071 g/mL at 25 °C	[6]
Refractive Index (n <sup>20</sup> /D)	1.521 - 1.523	[6][7]
Flash Point	110 °C (230 °F) - closed cup	
Vapor Pressure	0.02 mmHg at 20 °C	[7]
Solubility	Soluble in water, alcohol, and ether	[7]

## **Synthesis and Experimental Protocols**

The most common and historically significant method for the preparation of ethylene glycol monobenzyl ether is the Williamson ether synthesis.[4] This  $S_n2$  reaction involves the nucleophilic attack of an alkoxide on a primary alkyl halide.

## **General Reaction Pathway**

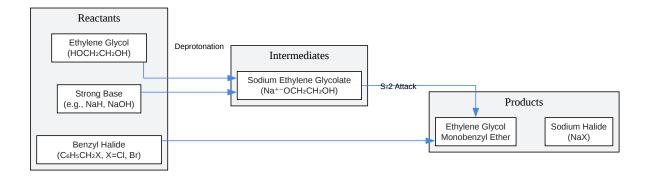
Two primary variations of the Williamson synthesis can be employed to produce ethylene glycol monobenzyl ether:

- Reaction of Benzyl Alkoxide with a Haloethanol: Benzyl alcohol is deprotonated with a strong base to form a benzyl alkoxide, which then reacts with a 2-haloethanol (e.g., 2chloroethanol).
- Reaction of Ethylene Glycolate with a Benzyl Halide: Ethylene glycol is deprotonated to form an ethylene glycolate anion, which then reacts with a benzyl halide (e.g., benzyl chloride or



benzyl bromide). This is generally the more common approach due to the higher reactivity of benzyl halides.

The second pathway is illustrated in the diagram below.



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Caption: Williamson Ether Synthesis for Ethylene Glycol Monobenzyl Ether.

## **Detailed Experimental Protocol**

The following protocol is a representative example of the Williamson ether synthesis for preparing ethylene glycol monobenzyl ether.

#### Materials:

- Ethylene glycol
- Sodium hydroxide (NaOH) or Sodium Hydride (NaH)
- Benzyl chloride (C<sub>6</sub>H<sub>5</sub>CH<sub>2</sub>Cl)
- Anhydrous solvent (e.g., Tetrahydrofuran (THF) or Dimethylformamide (DMF))



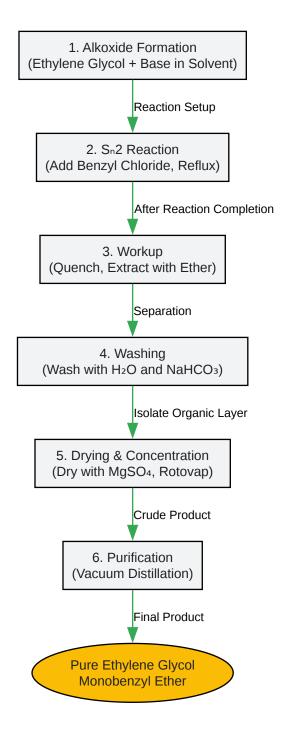
- · Diethyl ether
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>)
- Distillation apparatus
- Separatory funnel
- Reaction flask with reflux condenser and magnetic stirrer

#### Procedure:

- Alkoxide Formation: In a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, magnetic stirrer, and nitrogen inlet, add an excess of ethylene glycol to a suitable anhydrous solvent such as THF.
- Slowly add one molar equivalent of a strong base (e.g., sodium hydride) portion-wise to the stirred solution at 0 °C. The reaction will generate hydrogen gas if NaH is used. Allow the mixture to stir until the evolution of gas ceases, indicating the formation of the sodium ethylene glycolate.
- Nucleophilic Substitution: To the resulting alkoxide solution, add one molar equivalent of benzyl chloride dropwise via an addition funnel.
- After the addition is complete, heat the reaction mixture to reflux and maintain for several hours (the reaction progress can be monitored by Thin Layer Chromatography).
- Workup: After the reaction is complete, cool the mixture to room temperature. Quench the reaction by slowly adding water.
- Transfer the mixture to a separatory funnel and extract with diethyl ether.
- Wash the combined organic layers with water and then with a saturated sodium bicarbonate solution to remove any unreacted acidic components.



- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- Purification: The crude product is then purified by vacuum distillation to yield pure ethylene glycol monobenzyl ether.



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- To cite this document: BenchChem. [Discovery and history of ethylene glycol monobenzyl ether]. BenchChem, [2025]. [Online PDF]. Available at:
  [https://www.benchchem.com/product/b1666784#discovery-and-history-of-ethylene-glycol-monobenzyl-ether]

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